

Benzenethiolate: A Cornerstone Precursor in Modern Organosulfur Chemistry

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Compound of Interest

Compound Name: Benzenethiolate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Benzenethiolate ($\text{C}_6\text{H}_5\text{S}^-$), the conjugate base of benzenethiol, stands as a pivotal nucleophile and precursor in the vast landscape of organosulfur chemistry. Its high reactivity and versatility make it an indispensable tool for the construction of carbon-sulfur bonds, a fundamental transformation in the synthesis of a wide array of biologically active molecules, functional materials, and pharmaceutical agents.^{[1][2]} This technical guide provides a comprehensive overview of the synthesis, properties, and diverse applications of **benzenethiolate**, with a focus on detailed experimental protocols, quantitative data, and mechanistic insights relevant to researchers in both academic and industrial settings.

Preparation of Benzenethiolate

Benzenethiolate is typically generated in situ from its conjugate acid, benzenethiol (also known as thiophenol). Due to the higher acidity of the thiol proton ($\text{pK}_a \approx 6.6$ in water) compared to alcohols, deprotonation is readily achieved using a variety of bases.^[2] Sodium **benzenethiolate** is a common and commercially available salt, but for many applications, its fresh preparation is preferred to ensure high reactivity.

Experimental Protocol: Preparation of Aqueous Sodium Benzenethiolate

This protocol is adapted from a procedure published in Organic Syntheses.[1]

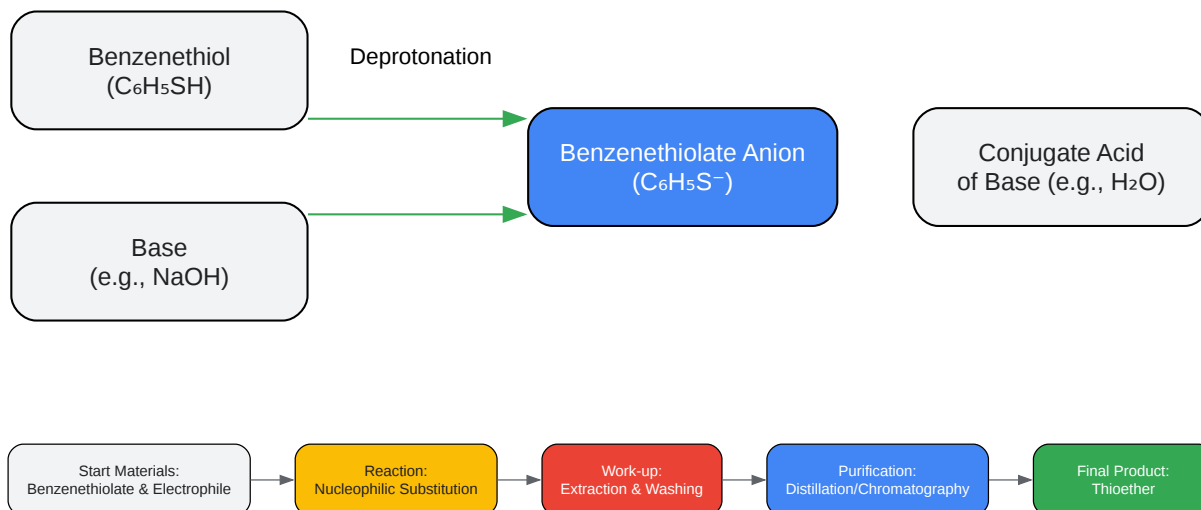
Materials:

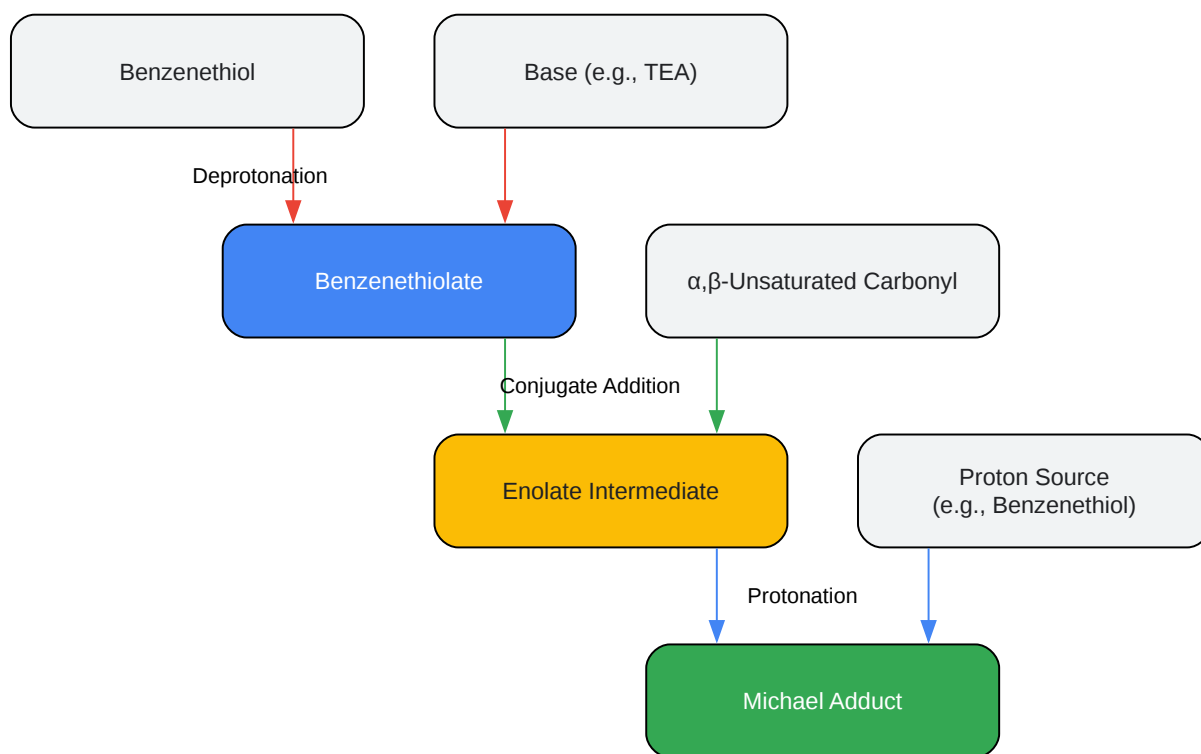
- Benzenethiol (Thiophenol)
- Sodium hydroxide (NaOH)
- Deionized water
- Ice bath

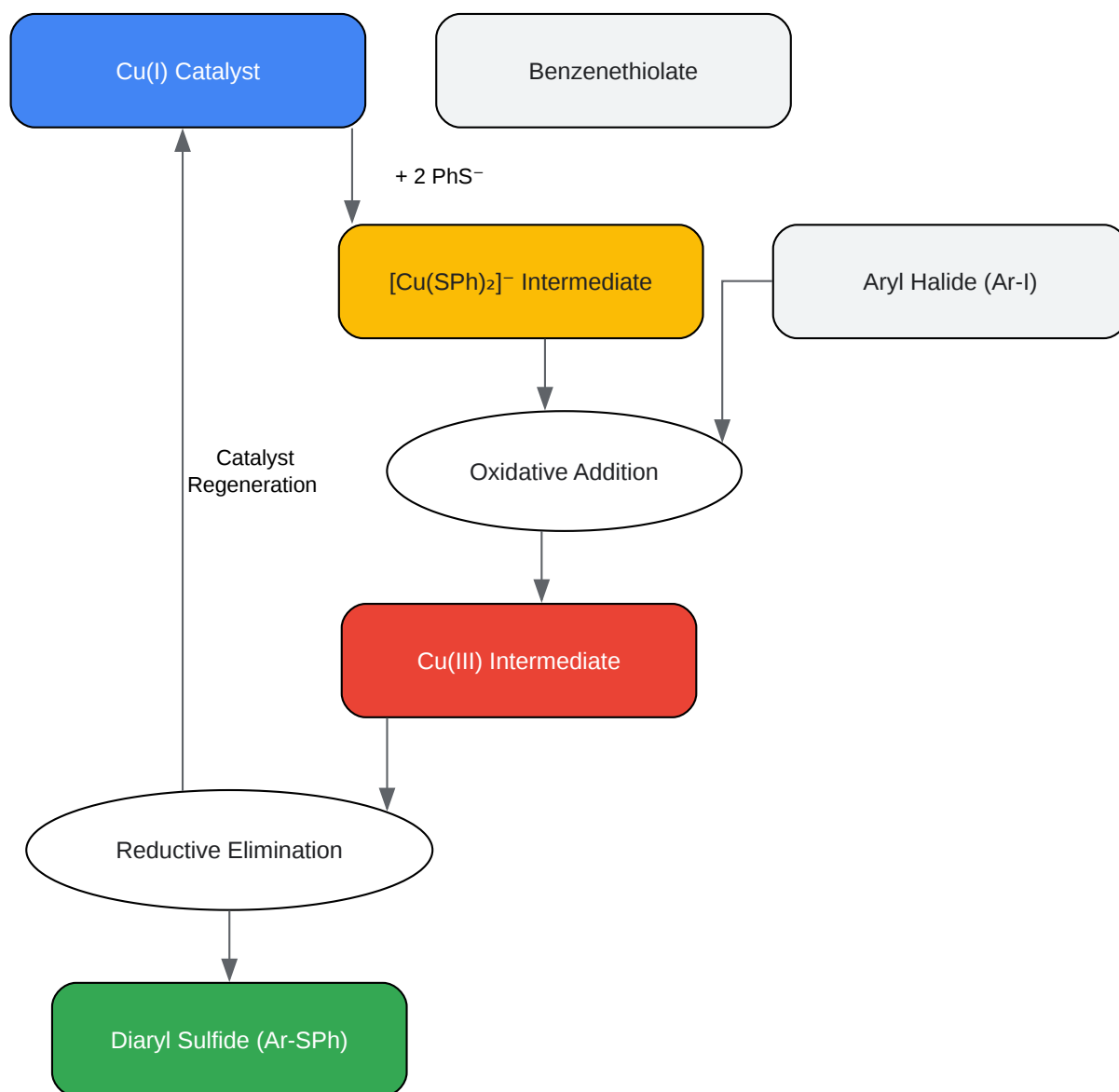
Procedure:

- In a suitable flask, dissolve 4.0 g (0.100 mol) of sodium hydroxide in 25 mL of water.
- Cool the solution in an ice bath.
- To the ice-cold solution, add 11.0 g (10.2 mL, 0.100 mol) of benzenethiol dropwise with stirring.[1]
- The resulting solution contains aqueous sodium **benzenethiolate** and can be used directly in subsequent reactions.

Logical Relationship: Formation of **Benzenethiolate**







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- 2. Thiolate-assisted copper(i) catalyzed C–S cross coupling of thiols with aryl iodides: scope, kinetics and mechanism - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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